

Safety and handling of 1-Bromo-3-(bromomethyl)-5-nitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-3-(bromomethyl)-5-nitrobenzene

Cat. No.: B161366

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An In-depth Technical Guide to the Safety and Handling of **1-Bromo-3-(bromomethyl)-5-nitrobenzene**

Abstract

This technical guide provides a comprehensive overview of the safety protocols, handling procedures, and toxicological profile of **1-Bromo-3-(bromomethyl)-5-nitrobenzene** (CAS No: 139194-80-2). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical data from established safety datasheets, toxicological databases, and chemical literature. The focus is on providing a deep, causality-driven understanding of the hazards associated with this compound and the corresponding best practices to ensure laboratory safety. The guide details necessary personal protective equipment (PPE), emergency procedures, storage requirements, and waste disposal protocols, grounded in the compound's specific chemical reactivity and toxicological endpoints.

Compound Identification and Physicochemical Properties

1-Bromo-3-(bromomethyl)-5-nitrobenzene is a multi-functionalized aromatic compound. Its structure incorporates a nitro group, a nuclear bromine atom, and a benzylic bromide, each contributing to its unique reactivity and hazard profile.

Caption: GHS Hazard Pictograms for the compound.

Toxicological Profile: A Mechanistic View

- **Corrosivity and Lachrymatory Effects:** The C-Br bond in the bromomethyl (-CH₂Br) group is highly labile and susceptible to nucleophilic attack. Upon contact with moisture on skin, eyes, or mucous membranes, the compound can readily alkylate biological macromolecules (proteins, DNA), leading to rapid cell damage, severe chemical burns, and blistering. This reactivity also makes it a potent lachrymator (tear-inducing agent). The hazard is similar to that of other benzyl bromides, which are known to be destructive to tissues.^[1]
- **Respiratory Irritation:** Inhalation of dust or vapors can irritate the respiratory tract. The mechanism is similar to skin corrosion, where the compound damages the mucosal linings of the nose, throat, and lungs.^{[2][1]}
- **Systemic Toxicity (Methemoglobinemia):** While specific data for this compound is limited, the nitrobenzene core is a well-known toxicophore. Upon absorption into the body, nitroaromatic compounds can be metabolized to intermediates that oxidize the iron in hemoglobin from the ferrous state (Fe²⁺) to the ferric state (Fe³⁺), forming methemoglobin.^{[3][4]} Methemoglobin is incapable of binding and transporting oxygen, leading to a condition called methemoglobinemia. Symptoms can be delayed for 2-4 hours and include cyanosis (bluish skin), headache, dizziness, fatigue, and in severe cases, coma and death.^{[4][5]} All routes of exposure—inhalation, ingestion, and dermal absorption—can lead to this systemic effect.^[4]

Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and rigorous PPE usage, is mandatory.

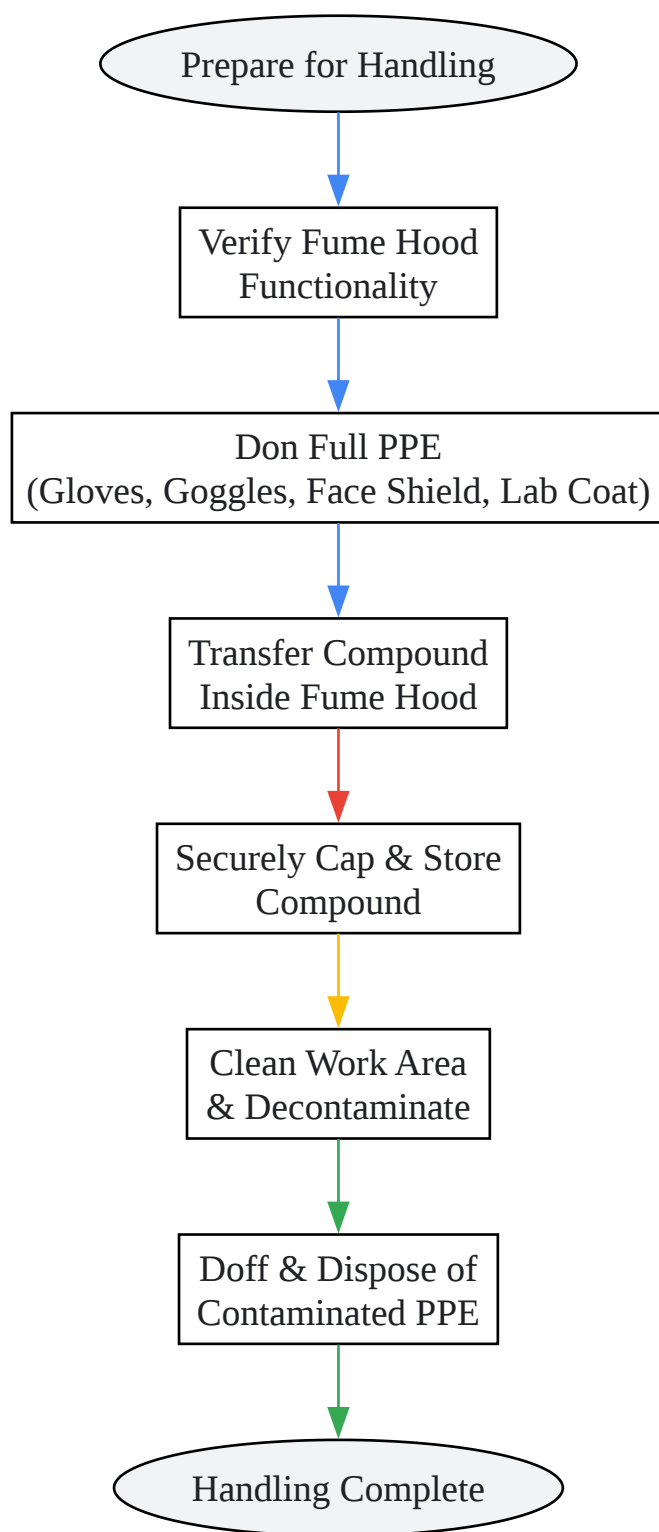
Engineering Controls

- **Chemical Fume Hood:** All manipulations of **1-Bromo-3-(bromomethyl)-5-nitrobenzene**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.^{[6][7]}

- Ventilation: Ensure the laboratory has adequate general ventilation. The fume hood should be located in an area free from cross-drafts.^{[6][8]}
- Safety Stations: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.^{[5][7]}

Personal Protective Equipment (PPE)

- Hand Protection: Wear heavy-duty, chemical-resistant gloves. Nitrile gloves are a common choice, but it is critical to consult the manufacturer's data for breakthrough time and permeation resistance against brominated and nitroaromatic compounds. Double-gloving is recommended. Gloves must be inspected before use and disposed of immediately after contamination.^[6]
- Eye and Face Protection: Chemical safety goggles conforming to EU standard EN166 or OSHA regulations are mandatory. Due to the severe corrosive nature of the compound, a full-face shield should be worn in addition to goggles, especially when handling larger quantities or there is a risk of splashing.^[9]
- Skin and Body Protection: A flame-retardant lab coat, fully buttoned, is required. For significant operations, a chemical-resistant apron or suit may be necessary. Ensure clothing provides full coverage.^{[8][9]}
- Respiratory Protection: If there is a risk of dust generation that cannot be controlled by a fume hood, a NIOSH-approved respirator with cartridges for organic vapors and particulates (e.g., OV/AG/P99 type) must be used.^[6]



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Caption: A generalized workflow for safely handling the compound.

Storage and Incompatibility

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [6][8] The storage location should be a designated area for toxic and corrosive chemicals, locked up to restrict access.[9] Protect from heat and direct sunlight.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases.[5]
 - **Causality:** Strong bases can initiate dehydrobromination or nucleophilic substitution reactions, which can be exothermic and uncontrolled. Strong oxidizers can react violently with the organic material, posing a fire or explosion risk.

Emergency Procedures

Immediate and correct response is critical to mitigate injury.

Table 2: First-Aid Measures

Exposure Route	Action	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Get emergency medical help immediately.	[8] [9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Get emergency medical help immediately.	[6] [9]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get emergency medical help immediately.	[8] [9]

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get emergency medical help immediately. | [\[6\]](#)[\[9\]](#)

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.[\[6\]](#)[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated, but do not create strong drafts that could disperse the powder.
- Protect: Wear the full PPE described in Section 3.2, including respiratory protection.

- **Contain & Clean:** Gently cover the spill with an inert absorbent material like vermiculite, sand, or dry earth.^[10] Do not use combustible materials like sawdust. Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal. Avoid creating dust.^{[6][8]}
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Report:** Report the spill to the institution's Environmental Health and Safety (EHS) department.^[10]

Waste Disposal Protocol

Chemical waste must be handled as hazardous. Do not dispose of down the drain or in general trash.^{[3][10]}

- **Segregation:** Collect waste containing **1-Bromo-3-(bromomethyl)-5-nitrobenzene** in a dedicated "Halogenated Organic Waste" container.^[10] Do not mix with non-halogenated, acidic, or basic waste streams.^[10]
- **Containerization:** Use a chemically resistant container (e.g., high-density polyethylene or glass) with a secure, screw-top lid provided by your institution's EHS department.^[10] Do not fill the container more than 90% full.^[10]
- **Labeling:** Affix a hazardous waste tag to the container before adding any waste. Clearly list all constituents and their approximate percentages.^[10]
- **Storage:** Store the sealed waste container in a designated satellite accumulation area with secondary containment until it is collected by EHS personnel.^[10]
- **Final Disposal:** The recommended method for final disposal is high-temperature incineration at a licensed hazardous waste facility equipped with afterburners and scrubbers to neutralize acidic gases (like HBr) produced during combustion.^{[6][10]}

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